

A Comparative Guide to the Certification of NICKEL-62 Isotopic Reference Materials

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: NICKEL-62

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For researchers, scientists, and professionals in drug development, the accuracy and reliability of isotopic measurements are paramount. **Nickel-62** (^{62}Ni), a stable isotope of nickel, is utilized in various scientific applications, including as a precursor for the production of the radioisotope Nickel-63 (^{63}Ni) and in studies of nuclear physics and material science. The certification of ^{62}Ni isotopic reference materials ensures the metrological traceability and accuracy of these applications. This guide provides a comparison of available ^{62}Ni isotopic reference materials, details the experimental protocols for their certification, and outlines the general workflow for establishing these critical standards.

Comparison of Nickel-62 Isotopic Reference Materials

The primary international standard for nickel isotopic measurements is NIST SRM 986, which represents the natural isotopic abundance of nickel. For applications requiring material enriched in ^{62}Ni , several commercial suppliers offer products with varying levels of isotopic purity. A direct comparison of these enriched materials is often challenging due to the limited public availability of detailed certificates of analysis. The following table summarizes the available information for a key natural abundance reference material and commercially available enriched ^{62}Ni products.

Reference Material	Supplier	Type	⁶² Ni Isotopic Abundance (atom %)	Certified Value / Stated Purity	Uncertainty	Available Forms
SRM 986	National Institute of Standards and Technology (NIST)	Natural Abundance	3.634528	Certified	± 0.001142	Metal Powder
Product # 634026	Sigma-Aldrich	Enriched	~95	Stated Purity[1]	Not Publicly Available	Solid
Nickel-62 Metal Isotope	American Elements	Enriched	Not specified	Varies (custom)[2]	Not Publicly Available	Metal, Powder, Rod, Pellets, etc.[2]
Nickel-62	National Isotope Development Center (NIDC)	Enriched	86 - 99	Stated Enrichment Range[3]	Not Publicly Available	Chloride, Metal Powder, Metal Solid, Oxide
Nickel-62	BuyIsotope.com	Enriched	>99	Stated Enrichment [4]	Not Publicly Available	Metal Powder, Oxide

Note: For commercially available enriched materials, the "Stated Purity" or "Stated Enrichment Range" is taken from the supplier's website and may not represent a certified value with a detailed uncertainty budget as provided for NIST SRM 986. Users are advised to request a lot-specific certificate of analysis from the supplier for critical applications.

Experimental Protocols for Certification

The certification of nickel isotopic reference materials relies on high-precision analytical techniques to determine the absolute isotopic composition. The two primary methods employed are Thermal Ionization Mass Spectrometry (TIMS) and Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS).

Thermal Ionization Mass Spectrometry (TIMS)

TIMS is a highly precise and accurate technique for isotopic ratio measurements and was the method used for the certification of NIST SRM 986.^[5]

1. Sample Preparation:

- A precisely weighed amount of the nickel metal or oxide is dissolved in high-purity nitric acid to create a stock solution.
- For enriched materials, a series of gravimetrically prepared calibration mixtures (spikes) using highly enriched isotopes of nickel are also prepared.

2. Filament Loading:

- A small aliquot of the dissolved nickel solution is loaded onto a specially treated metal filament (e.g., rhenium).
- The sample is carefully dried on the filament.

3. Mass Spectrometric Analysis:

- The filament is inserted into the TIMS source, which is then evacuated to a high vacuum.
- The filament is heated by passing an electric current through it, causing the nickel atoms to ionize.
- The resulting ions are accelerated and focused into a beam, which then passes through a magnetic field that separates the ions based on their mass-to-charge ratio.

- The ion beams for each nickel isotope are simultaneously measured by a series of detectors (Faraday cups).

4. Data Correction:

- The measured isotope ratios are corrected for instrumental mass fractionation using the calibration mixtures of known isotopic composition.

Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS)

MC-ICP-MS is another powerful technique for high-precision isotope ratio analysis, offering higher sample throughput than TIMS.

1. Sample Preparation:

- Similar to TIMS, the nickel material is dissolved in high-purity acid.
- The sample solution is typically diluted to a specific concentration.
- Chemical purification using ion-exchange chromatography may be employed to remove matrix elements that could cause isobaric interferences (e.g., from zinc or iron).^{[4][6]}

2. Sample Introduction:

- The sample solution is introduced into the ICP torch as a fine aerosol, where it is desolvated, atomized, and ionized in the high-temperature argon plasma.

3. Mass Spectrometric Analysis:

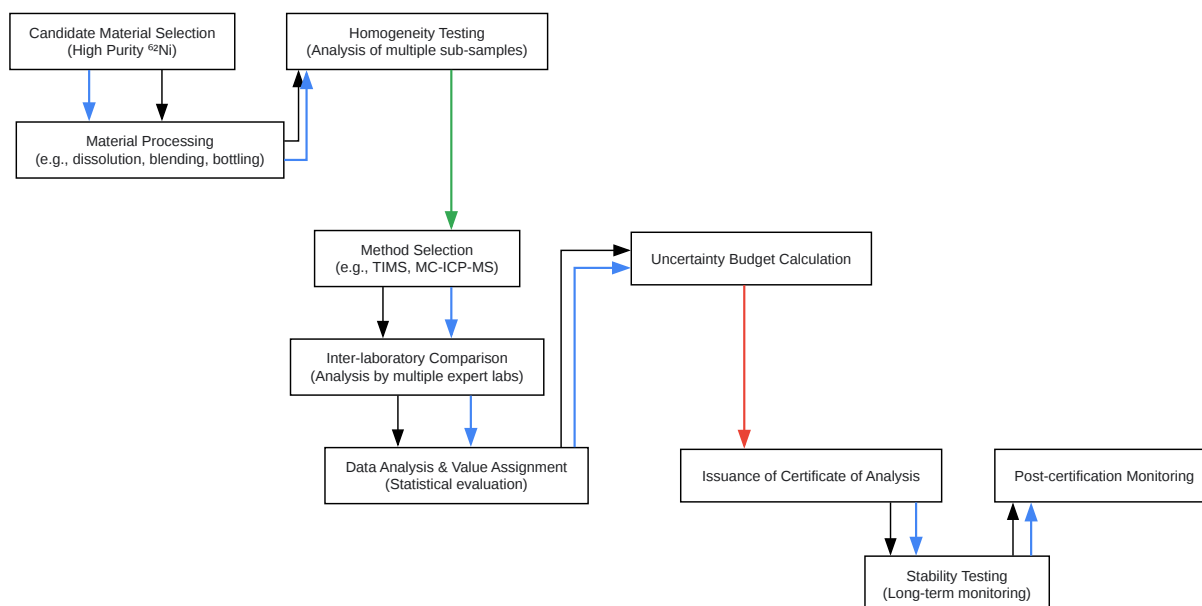
- The ion beam is extracted from the plasma and focused into the mass spectrometer.
- The ions are separated by their mass-to-charge ratio in a magnetic sector.
- The individual isotope beams are measured simultaneously by an array of Faraday detectors.

4. Data Correction:

- Instrumental mass bias is corrected using a variety of techniques, including sample-standard bracketing with a reference material of known isotopic composition (like NIST SRM 986), or the use of an internal standard (e.g., adding a known amount of another element with a well-defined isotopic composition).

Certification Workflow

The certification of an isotopic reference material is a rigorous process designed to ensure its accuracy, homogeneity, and stability over time. The general workflow, often following guidelines from organizations like the International Organization for Standardization (ISO), involves several key stages.^{[7][8]}



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Workflow for the Certification of Isotopic Reference Materials.

This workflow ensures that the certified values are accurate, traceable to international standards, and accompanied by a comprehensive statement of uncertainty, providing confidence to the end-users in research and industry.

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- To cite this document: BenchChem. [A Comparative Guide to the Certification of NICKEL-62 Isotopic Reference Materials]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1143302#certification-of-nickel-62-isotopic-reference-materials]

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